

A Comprehensive Technical Guide to 2-Methylhexadecanoic Acid: Nomenclature, Properties, and Analytical Methodologies

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methylhexadecanoic acid

CAS No.: 27147-71-3

Cat. No.: B1217160

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Introduction

2-Methylhexadecanoic acid, a saturated fatty acid with a methyl group at the alpha-position, is a molecule of increasing interest in various scientific disciplines. While not as ubiquitous as its straight-chain counterpart, palmitic acid, this branched-chain fatty acid and its synonyms are found in select biological systems and are implicated in unique metabolic pathways. This technical guide provides a comprehensive overview of **2-Methylhexadecanoic acid**, its nomenclature, physicochemical properties, biological significance, and detailed analytical methodologies for its accurate quantification in biological matrices.

Nomenclature and Chemical Identity

Clarity in scientific communication necessitates a thorough understanding of the various synonyms and identifiers for **2-Methylhexadecanoic acid**. The compound is systematically

named according to IUPAC nomenclature, but is also known by several common and historical names.

Synonyms and Identifiers

A comprehensive list of synonyms and chemical identifiers is crucial for literature searches and database inquiries.

Identifier Type	Identifier	Source
IUPAC Name	2-methylhexadecanoic acid	[1]
Common Synonyms	2-methylpalmitic acid	[1]
alpha-methylpalmitic acid	[1]	
alpha-methylhexadecanoic acid	[1]	
CAS Registry Number	27147-71-3	[1]
PubChem CID	117384	[1]
ChEBI ID	CHEBI:85057	[1]
LIPID MAPS ID	LMFA01020092	[1]
Molecular Formula	C17H34O2	[1]
Molecular Weight	270.45 g/mol	[1]
InChI Key	AXPAUZGVNGEWDJ-UHFFFAOYSA-N	[1]
Canonical SMILES	CCCCCCCCCCCCCCC(C)C(=O)O	[1]

Physicochemical Properties

The physical and chemical characteristics of **2-Methylhexadecanoic acid** influence its biological behavior and the analytical techniques required for its study.

- **Description:** **2-Methylhexadecanoic acid** is a methyl-branched, long-chain saturated fatty acid. It is structurally related to hexadecanoic acid (palmitic acid), with the key difference being the methyl substituent at the second carbon position.[1]
- **Physical State:** At room temperature, it is a solid.
- **Solubility:** It is sparingly soluble in water but soluble in organic solvents.
- **Chemical Reactivity:** The carboxylic acid group allows for esterification and other reactions typical of fatty acids. The presence of the methyl group at the alpha-position can influence its metabolic processing.

Biological Significance and Distribution

While not a major component of most mammalian lipids, **2-Methylhexadecanoic acid** has been identified in specific natural sources and is involved in distinct metabolic pathways.

Natural Occurrence

2-Methylhexadecanoic acid has been reported in various marine organisms, particularly sponges such as *Chondrosia reniformis* and *Myrmekioderma rea*. [1] The presence of this and other branched-chain fatty acids in marine invertebrates suggests unique biosynthetic pathways and potential ecological roles. The bloom-forming marine cyanobacteria *Trichodesmium erythraeum* has also been found to produce 2-methyl-branched fatty acids, which may play a role in bloom formation or act as signaling molecules. [2][3]

Metabolism and Potential Biological Roles

The metabolism of 2-methyl-branched fatty acids differs from that of their straight-chain counterparts. The methyl group at the α -carbon can hinder β -oxidation. Studies on related compounds, such as methyl 2-hexadecynoate, suggest that 2-substituted fatty acids can inhibit fatty acid elongation. [4] This inhibitory effect could have implications for lipid metabolism regulation.

The peroxisomal alpha-oxidation pathway is involved in the metabolism of 2-methyl-branched fatty acids. [5] Deficiencies in this pathway can lead to the accumulation of such fatty acids. The study of these metabolic pathways is crucial for understanding certain metabolic disorders.

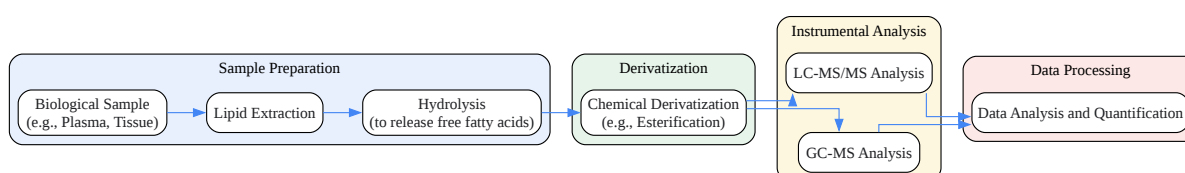
While the specific biological functions of **2-Methylhexadecanoic acid** are still under investigation, the roles of other medium-chain fatty acids in cellular signaling and metabolism provide a framework for future research. For instance, some medium-chain fatty acids are known to influence the Akt-mTOR axis and promote a balanced lipid metabolism.[6]

Analytical Methodologies

Accurate and sensitive quantification of **2-Methylhexadecanoic acid** in biological samples is essential for elucidating its biological roles. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the two primary analytical techniques employed for this purpose.

General Workflow for Fatty Acid Analysis

The analysis of fatty acids from biological matrices typically involves several key steps, as illustrated in the following workflow diagram.



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Caption: Generalized workflow for the analysis of fatty acids from biological samples.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a robust and widely used technique for the analysis of fatty acids. Due to their low volatility, fatty acids require derivatization prior to GC-MS analysis, typically through esterification to form fatty acid methyl esters (FAMES).

Step-by-Step Protocol for GC-MS Quantification of **2-Methylhexadecanoic Acid** in Plasma:

- Sample Preparation and Lipid Extraction:
 - To 100 μ L of plasma, add an internal standard (e.g., heptadecanoic acid).
 - Perform a liquid-liquid extraction using a solvent system such as chloroform:methanol (2:1, v/v).^[7]
 - Vortex vigorously and centrifuge to separate the phases.
 - Collect the lower organic phase containing the lipids.
 - Dry the extract under a stream of nitrogen.
- Hydrolysis:
 - To the dried lipid extract, add a methanolic base (e.g., 0.5 M KOH in methanol) to saponify the lipids and release the free fatty acids.
 - Heat the sample to ensure complete hydrolysis.
 - Acidify the sample to protonate the fatty acids.
- Derivatization to Fatty Acid Methyl Esters (FAMES):
 - Add a methylating agent, such as 14% boron trifluoride in methanol (BF₃-methanol).^[8]
 - Heat the sample at 60-100°C for 5-30 minutes.
 - After cooling, add water and extract the FAMES with an organic solvent like hexane.
 - The hexane layer containing the FAMES is collected for GC-MS analysis.
- GC-MS Analysis:
 - Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness), is typically used.

- Injection: Use a splitless injection mode for trace analysis.
- Oven Temperature Program:
 - Initial temperature: 60-100°C, hold for 1-2 minutes.
 - Ramp: Increase the temperature at a rate of 10-20°C/min to 250-300°C.
 - Hold: Maintain the final temperature for 5-10 minutes.
- Mass Spectrometry:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Scan mode for identification or Selected Ion Monitoring (SIM) for targeted quantification. Key ions for **2-methylhexadecanoic acid** methyl ester would include the molecular ion and characteristic fragment ions.
- Quantification:
 - Create a calibration curve using standards of **2-Methylhexadecanoic acid**.
 - Quantify the analyte by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

LC-MS/MS offers high sensitivity and specificity for the analysis of fatty acids and may not always require derivatization. However, derivatization can improve ionization efficiency and chromatographic separation.

Step-by-Step Protocol for LC-MS/MS Quantification of Branched-Chain Fatty Acids in Plasma:

- Sample Preparation and Extraction:
 - Follow the same lipid extraction and hydrolysis steps as described for the GC-MS protocol.

- Derivatization (Optional but Recommended for Improved Sensitivity):
 - Derivatization can be performed to enhance ionization efficiency in the positive ion mode. A common method involves creating trimethyl-amino-ethyl (TMAE) iodide ester derivatives.^[9] This involves a multi-step reaction with oxalyl chloride, dimethylaminoethanol, and methyl iodide.^{[9][10]}
- LC-MS/MS Analysis:
 - Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm) is commonly used.^{[10][11]}
 - Mobile Phases:
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
 - Gradient Elution: A gradient from low to high organic phase is used to elute the fatty acids.
 - Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for targeted quantification. The MRM transitions (precursor ion -> product ion) for the derivatized **2-Methylhexadecanoic acid** and the internal standard need to be optimized.
- Quantification:
 - Similar to GC-MS, quantification is achieved using a calibration curve prepared with derivatized standards and an internal standard.

Method Validation

For reliable and reproducible results, the analytical methods must be validated according to established guidelines.^{[12][13]} Key validation parameters include:

- **Linearity:** The range over which the detector response is proportional to the analyte concentration.
- **Accuracy:** The closeness of the measured value to the true value, often assessed through recovery studies.
- **Precision:** The degree of agreement among individual measurements, expressed as the relative standard deviation (RSD) for repeatability (intra-day precision) and intermediate precision (inter-day precision).
- **Limit of Detection (LOD):** The lowest concentration of the analyte that can be reliably detected.
- **Limit of Quantification (LOQ):** The lowest concentration of the analyte that can be quantified with acceptable precision and accuracy.^{[14][15]}
- **Specificity/Selectivity:** The ability of the method to differentiate and quantify the analyte in the presence of other components in the sample matrix.

Conclusion

2-Methylhexadecanoic acid represents a fascinating, albeit less studied, member of the fatty acid family. Its unique structure and presence in specific biological niches suggest important, yet to be fully elucidated, biological functions. For researchers, scientists, and drug development professionals, a clear understanding of its nomenclature, properties, and, most importantly, robust analytical methodologies for its quantification, is paramount. The detailed GC-MS and LC-MS/MS protocols provided in this guide offer a solid foundation for the accurate measurement of **2-Methylhexadecanoic acid**, paving the way for further discoveries into its role in health and disease.

References

- Wood, R., Lee, T., & Gershon, H. (1980). The effect of methyl 2-hexadecynoate on hepatic fatty acid metabolism. *Lipids*, 15(3), 141-150.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 117384, **2-Methylhexadecanoic acid**. Retrieved from [\[Link\]](#)

- da Silva, F. M., de Souza, M. A., & de Oliveira, M. A. L. (2020). Validation of an analytical method for the determination of fatty acids in sheep blood serum samples. *Journal of the Brazilian Chemical Society*, 31(8), 1686-1694.
- Rivai, H., Nofita, R., & Sartika, D. (2020). Validation of analytical methods and determination of alpha-linolenic acid (omega 3) and linoleic acid (omega 6) in some formula. *World Journal of Pharmacy and Pharmaceutical Sciences*, 9(8), 2243-2256.
- Hernández-Sánchez, N., et al. (2020). Development and validation of a GC-FID method for quantitative analysis of four major fatty acids extracted from shark liver oil. *Revista Cubana de Química*, 32(3).
- Springer Nature Experiments. (n.d.). Quantification of Very-Long-Chain and Branched-Chain Fatty Acids in Plasma by Liquid Chromatography-Tandem Mass Spectrometry. Retrieved from [\[Link\]](#)
- Schött, H. F., et al. (2019). A Validated Method for Quantification of Fatty Acids Incorporated in Human Plasma Phospholipids by Gas Chromatography–Triple Quadrupole Mass Spectrometry. *Analytical Chemistry*, 91(21), 13816-13824.
- Vicka, M., et al. (2020). Optimization and Validation of the GC/FID Method for the Quantification of Fatty Acids in Bee Products. *Molecules*, 25(24), 6003.
- Zhang, X., et al. (2021). A liquid chromatography-mass spectrometry workflow for in-depth quantitation of fatty acid double bond location isomers. *Journal of Lipid Research*, 62, 100108.
- Human Metabolome Database. (2021). Metabocard for **2-Methylhexadecanoic acid** (HMDB0245229). Retrieved from [\[Link\]](#)
- FooDB. (2010). Showing Compound Methyl hexadecanoate (FDB003050). Retrieved from [\[Link\]](#)
- LCGC International. (2023). Optimized UHPLC–ESI-QTOF-MS Method Profiles Branched Chain Fatty Acids in *Staphylococcus aureus* Samples. Retrieved from [\[Link\]](#)
- Ossolinski, J. E., et al. (2021). Production of Two Highly Abundant 2-Methyl-Branched Fatty Acids by Blooms of the Globally Significant Marine Cyanobacteria *Trichodesmium erythraeum*. *ACS Omega*, 6(33), 21759–21767.
- Human Metabolome Database. (2012). Metabocard for 2-Methylhexanoic acid (HMDB0031594). Retrieved from [\[Link\]](#)

- The Good Scents Company. (n.d.). 2-methyl hexadecanoic acid. Retrieved from [\[Link\]](#)
- Le Foll, C., et al. (2023). Hexanoic, Octanoic and Decanoic Acids Promote Basal and Insulin-Induced Phosphorylation of the Akt-mTOR Axis and a Balanced Lipid Metabolism in the HepG2 Hepatoma Cell Line. International Journal of Molecular Sciences, 24(3), 2315.
- Im, K., et al. (2021). Occurrence of Cis-11,12-Methylene-Hexadecanoic Acid in the Red Alga Solieria pacifica (Yamada) Yoshida. Marine Drugs, 19(4), 221.
- Tsikas, D. (2022). Liquid Chromatography-Mass Spectrometry (LC-MS) Derivatization-Based Methods for the Determination of Fatty Acids in Biological Samples. Molecules, 27(17), 5698.
- Ossolinski, J. E., et al. (2021). Production of Two Highly Abundant 2-Methyl-Branched Fatty Acids by Blooms of the Globally Significant Marine Cyanobacteria Trichodesmium erythraeum. ResearchGate. Retrieved from [\[Link\]](#)
- Quehenberger, O., et al. (2019). Gas chromatography-mass spectrometry-based analytical strategies for fatty acid analysis in biological samples. Analytical and Bioanalytical Chemistry, 411(26), 6753-6765.
- Kumar, A. (2019). Metabolite Extraction and Derivatization of Plasma/ Serum Samples for High Resolution GC-MS- based Metabolomics. protocols.io. Retrieved from [\[Link\]](#)
- Park, S., et al. (2020). A Two-Step Gas Chromatography-Tandem Mass Spectrometry Method for Measurement of Multiple Environmental Pollutants in Human Plasma. Toxics, 8(3), 73.
- Medsimplified. (2020, July 17). Regulation of fatty acid metabolism (Fatty acid biosynthesis vs breakdown). YouTube. Retrieved from [\[Link\]](#)
- Carballeira, N. M. (2008). Marine methoxylated fatty acids have biomedical potential. Marine Drugs, 6(3), 452-465.

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Sources

- [1. 2-Methylhexadecanoic acid | C17H34O2 | CID 117384 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Production of Two Highly Abundant 2-Methyl-Branched Fatty Acids by Blooms of the Globally Significant Marine Cyanobacteria Trichodesmium erythraeum - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Effect of methyl 2-hexadecynoate on hepatic fatty acid metabolism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. 2-methyl hexadecanoic acid, 27147-71-3 \[thegoodscentcompany.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. jfda-online.com \[jfda-online.com\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. Quantification of Very-Long-Chain and Branched-Chain Fatty Acids in Plasma by Liquid Chromatography-Tandem Mass Spectrometry | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [11. chromatographyonline.com \[chromatographyonline.com\]](#)
- [12. scielo.br \[scielo.br\]](#)
- [13. repo.unand.ac.id \[repo.unand.ac.id\]](#)
- [14. jppres.com \[jppres.com\]](#)
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